

Handling and safety precautions for N-phenyloxolan-3-amine

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Compound of Interest

Compound Name: *N-phenyloxolan-3-amine*

Cat. No.: B065924

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Technical Support Center: N-phenyloxolan-3-amine

This technical support center provides essential guidance for the safe handling and use of **N-phenyloxolan-3-amine** in a research and development setting. The following information is compiled to address potential issues and ensure the safety of laboratory personnel.

Frequently Asked Questions (FAQs)

Q1: What is **N-phenyloxolan-3-amine** and what are its primary hazards?

A1: **N-phenyloxolan-3-amine**, with CAS number 162851-41-4, is a chemical compound with the molecular formula C₁₀H₁₃NO.[1][2] Based on available safety information, it is considered hazardous. The primary hazards include being harmful if swallowed and causing serious eye damage.[2] There are also indications that it may be harmful in contact with skin or if inhaled, and may cause skin irritation or an allergic skin reaction.[2]

Q2: What personal protective equipment (PPE) should I wear when handling **N-phenyloxolan-3-amine**?

A2: Given the hazards, appropriate PPE is crucial. This includes:

- **Eye Protection:** Chemical safety goggles and a face shield are necessary to protect against serious eye damage.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Always inspect gloves before use and use proper removal techniques to avoid skin contact.
- **Body Protection:** A lab coat and full-length pants should be worn. For larger quantities or in case of potential splashing, consider an apron or chemical-resistant suit.
- **Respiratory Protection:** If working outside a fume hood or if there is a risk of generating aerosols or dusts, a NIOSH-approved respirator is recommended.

Q3: How should I store **N-phenyloxolan-3-amine**?

A3: Store **N-phenyloxolan-3-amine** in a tightly closed container in a dry, cool, and well-ventilated area. Keep it away from incompatible materials such as strong oxidizing agents.

Q4: What should I do in case of a spill?

A4: For a small spill, ensure the area is well-ventilated and wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for chemical waste disposal. For a large spill, evacuate the area and contact your institution's environmental health and safety (EHS) department.

Q5: What is the proper disposal method for **N-phenyloxolan-3-amine** waste?

A5: Dispose of **N-phenyloxolan-3-amine** waste and contaminated materials in accordance with local, state, and federal regulations. Do not dispose of it down the drain. Contact your EHS department for specific guidance on chemical waste disposal.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Unexpected Color Change or Degradation	Exposure to air, light, or incompatible materials. Potential for peroxide formation due to the oxolane (tetrahydrofuran) ring.	Store the compound under an inert atmosphere (e.g., argon or nitrogen) and protect it from light. Ensure all reaction vessels and storage containers are clean and dry. Periodically check for peroxide formation if stored for an extended period.
Poor Solubility in a Nonpolar Solvent	N-phenyloxolan-3-amine has polar functional groups (amine and ether).	Try a more polar organic solvent. Gentle heating may improve solubility, but monitor for any signs of decomposition.
Inconsistent Experimental Results	Impurities in the starting material or degradation during the experiment.	Verify the purity of your N-phenyloxolan-3-amine using an appropriate analytical technique (e.g., NMR, LC-MS). If degradation is suspected, consider running the reaction at a lower temperature or for a shorter duration.
Skin or Eye Irritation After Handling	Inadequate PPE or accidental exposure.	Immediately flush the affected area with copious amounts of water for at least 15 minutes. For eye contact, hold the eyelids open and flush with water. Seek immediate medical attention. Review and improve handling procedures and PPE usage.

Quantitative Data Summary

Property	Value	Source
CAS Number	162851-41-4	[1] [2] [3]
Molecular Formula	C10H13NO	[1] [2]
Molecular Weight	163.22 g/mol	[1] [2]
GHS Hazard Statements	H302: Harmful if swallowed H318: Causes serious eye damage H312: Harmful in contact with skin (potential) H332: Harmful if inhaled (potential) H315: Causes skin irritation (potential) H317: May cause an allergic skin reaction (potential)	[2]

Experimental Protocols

General Protocol for Handling **N-phenyloxolan-3-amine**

- **Risk Assessment:** Before starting any experiment, conduct a thorough risk assessment for all chemicals and procedures involved.
- **Engineering Controls:** All handling of **N-phenyloxolan-3-amine** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Personal Protective Equipment:** Wear appropriate PPE as outlined in the FAQs (chemical safety goggles, face shield, nitrile gloves, lab coat).
- **Weighing:** If weighing the solid, do so in the fume hood. If a balance is not available in the hood, use a contained vessel.
- **Dispensing:** Use a spatula or other appropriate tool to handle the solid. Avoid creating dust. If it is a liquid, use a syringe or pipette.
- **Reaction Setup:** Set up the reaction in the fume hood. Ensure all glassware is properly clamped and secure.

- **Waste Disposal:** All contaminated materials (gloves, pipette tips, etc.) and excess reagents should be disposed of in a designated, labeled hazardous waste container.
- **Decontamination:** Clean the work area thoroughly with an appropriate solvent and decontaminating solution after the experiment is complete. Wash hands thoroughly with soap and water.

Visualizations

Caption: Experimental workflow for safely handling **N-phenyloxolan-3-amine**.

Caption: Logical relationship between hazards and control measures.

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References

- 1. N-Phenyloxolan-3-amine | 162851-41-4 | MGA85141 [biosynth.com]
- 2. Tetrahydro-N-phenyl-3-furanamine | C₁₀H₁₃NO | CID 14977997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-phenyloxolan-3-amine | 162851-41-4 [sigmaaldrich.com]
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